

Application Notes and Protocols for AST 7062601 (AST070)

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Compound of Interest

Compound Name: AST 7062601

Cat. No.: B15614075

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Introduction

AST 7062601, also known as AST070, is a small molecule inducer of Uncoupling Protein 1 (UCP1). It serves as a valuable research tool for studying thermogenesis and uncoupled respiration in adipocytes. **AST 7062601** has been shown to strongly induce the expression of endogenous UCP1 in primary mouse brown adipocytes.[1] The mechanism of action involves the modulation of the A-kinase anchoring protein 1 (AKAP1) and protein kinase A (PKA) signaling pathway. This document provides a summary of the available data on **AST 7062601** and protocols for its use in in vitro studies.

Note on Recommended Treatment Duration: Based on currently available public information, specific in vivo treatment durations and dosage regimens for **AST 7062601** in animal models have not been detailed. The information provided herein is based on in vitro studies. Researchers should determine optimal in vivo conditions through careful dose-response and time-course experiments.

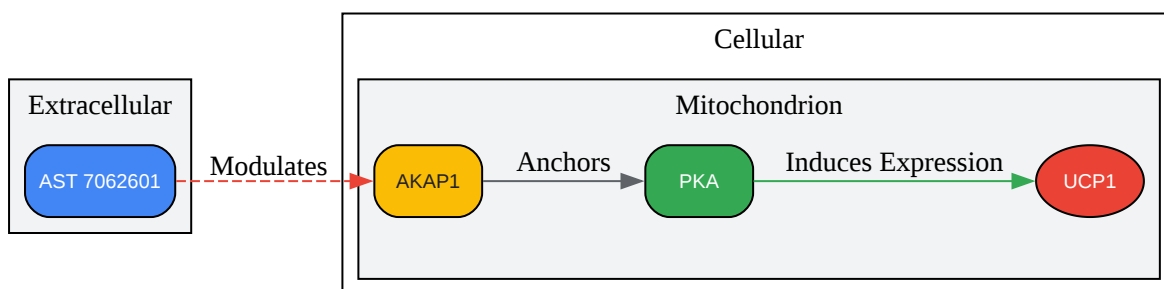
Data Presentation

In Vitro Efficacy of AST 7062601 on Ucp1 Expression

Parameter	Value	Cell Type	Source
Optimal Concentration	10 μ M	Immortalized mouse brown adipocytes	Vergnes L, et al. J Biol Chem. 2020
Onset of Action	As early as 5 hours	Immortalized mouse brown adipocytes	Vergnes L, et al. J Biol Chem. 2020
Duration of Action	At least 24 hours	Immortalized mouse brown adipocytes	Vergnes L, et al. J Biol Chem. 2020

Signaling Pathway

AST 7062601 modulates the AKAP1/PKA signaling pathway to induce UCP1 expression. AKAP1 is a scaffold protein that localizes PKA to the outer mitochondrial membrane. By influencing this interaction, **AST 7062601** is thought to promote the PKA-mediated signaling cascade that leads to the transcriptional activation of the Ucp1 gene.



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AST 7062601 Signaling Pathway

Experimental Protocols

In Vitro Ucp1 Induction in Brown Adipocytes

This protocol is adapted from the methodology described in Vergnes L, et al. J Biol Chem. 2020.

1. Cell Culture and Differentiation:

- Culture immortalized mouse brown preadipocytes in a suitable growth medium (e.g., DMEM with 10% FBS).
- Induce differentiation into mature brown adipocytes using a standard differentiation cocktail (e.g., containing insulin, dexamethasone, and IBMX).

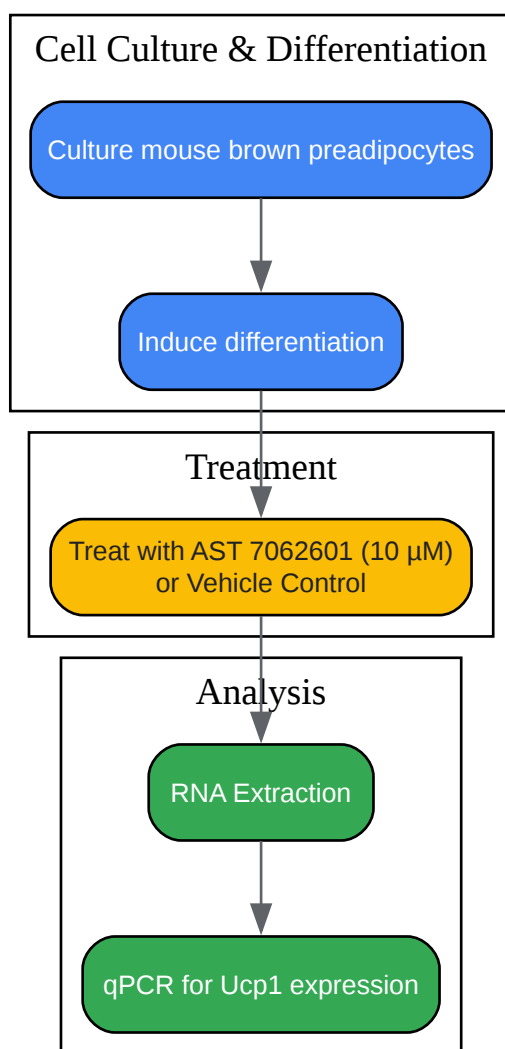
2. **AST 7062601** Treatment:

- Prepare a stock solution of **AST 7062601** in a suitable solvent (e.g., DMSO).
- On the day of the experiment, dilute the **AST 7062601** stock solution in the cell culture medium to the desired final concentration (optimally 10 μ M).
- Remove the differentiation medium from the mature adipocytes and replace it with the medium containing **AST 7062601** or vehicle control (e.g., DMSO at the same final concentration).
- Incubate the cells for the desired treatment duration (e.g., 5 to 24 hours).

3. Gene Expression Analysis (qPCR):

- Following treatment, wash the cells with PBS and lyse them to extract total RNA using a suitable RNA isolation kit.
- Perform reverse transcription to synthesize cDNA.
- Use the cDNA for quantitative real-time PCR (qPCR) analysis with primers specific for Ucp1 and appropriate housekeeping genes for normalization (e.g., Ppia, Psmb2).

Experimental Workflow



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In Vitro Ucp1 Induction Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Application Notes and Protocols for AST 7062601 (AST070)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614075#recommended-treatment-duration-with-ast-7062601]

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